

Application Notes and Protocols: Rochelle Salt in Early Audio Transducers

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Compound of Interest

Compound Name: Rochelle salt

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Introduction

Rochelle salt (sodium potassium tartrate tetrahydrate, $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$) was a pivotal material in the development of early audio technology due to its exceptionally high piezoelectric effect.^{[1][2][3]} Discovered in 1880 by the Curie brothers, its ability to generate an electrical charge in response to mechanical stress made it ideal for use in phonograph pickups and microphones from the 1930s to the 1950s.^{[4][5]} This document provides detailed application notes and experimental protocols for researchers and scientists interested in the historical application and characterization of **Rochelle salt**-based audio transducers.

Quantitative Data: Properties of Rochelle Salt

The following table summarizes the key quantitative properties of **Rochelle salt** relevant to its application in phonograph pickups and microphones.

Property	Value	Units	Notes
Piezoelectric Coefficient (d_{14})	$\sim 2.6 \times 10^{-4}$	cm/statvolt	This is the largest piezoelectric coefficient for Rochelle salt.[6]
Piezoelectric Coefficient (d_{21})	$7.0(6) \times 10^{-10}$	C/N	Determined by x-ray multiple diffraction.[7]
Piezoelectric Coefficient (d_{22})	$2.2(9) \times 10^{-9}$	C/N	Determined by x-ray multiple diffraction.[7]
Piezoelectric Coefficient (d_{23})	$2.1(9) \times 10^{-9}$	C/N	Determined by x-ray multiple diffraction.[7]
Piezoelectric Coefficient (d_{25})	$3.7(8) \times 10^{-11}$	C/N	Determined by x-ray multiple diffraction.[7]
Piezoelectric Activity	~ 1000 times more active than quartz	-	[8]
Microphone Output Level	-48 to -60	dB	For crystal microphones using Rochelle salt.[9]
Microphone Impedance	> 100,000	Ohms	[9]
Upper Temperature Limit	~ 55 (decomposes)	$^{\circ}\text{C}$	Loses piezoelectric properties permanently above 130°F (54.4°C).[2][8]
Curie Points	-18 and +24	$^{\circ}\text{C}$	Exhibits its large piezoelectric effect between these temperatures.[6]

I. Rochelle Salt Phonograph Pickups

Application Notes

Rochelle salt crystals were utilized in phonograph cartridges to convert the mechanical vibrations of the stylus in a record groove into an electrical audio signal.^{[10][11]} The high output voltage of these "crystal" cartridges meant they often did not require a preamplifier, making them a cost-effective solution for home audio systems.^{[4][11]} The basic design involved a stylus lever coupled to a "bimorph" crystal element, which consists of two **Rochelle salt** crystal plates cemented together.^{[8][12]} As the stylus traced the record groove, it would bend or twist the crystal, generating a proportional voltage.^[11] However, **Rochelle salt**'s sensitivity to heat and humidity was a significant drawback, leading to its eventual replacement by more stable ceramic materials.^{[4][13]}

Experimental Protocol: Characterization of a **Rochelle Salt** Phonograph Pickup

This protocol outlines the steps to measure the performance characteristics of a **Rochelle salt** phonograph pickup.

1. Materials and Equipment:

- Turntable with a tonearm capable of mounting the **Rochelle salt** cartridge.
- **Rochelle salt** phonograph cartridge with stylus.
- Test record with known frequency sweeps (e.g., 20 Hz to 20 kHz) and reference tones.
- Oscilloscope.^[14]
- High-impedance voltmeter (VTVM or modern equivalent).
- Audio amplifier with a high-impedance input (>1 Megohm).^[15]
- Speaker.
- Environmental chamber or controlled temperature and humidity environment.

2. Procedure:

- 2.1. Visual Inspection and Mounting:

- Carefully inspect the cartridge for any signs of physical damage or crystal degradation (e.g., cloudiness, liquid).
- Mount the cartridge onto the tonearm according to the manufacturer's specifications, ensuring proper alignment and tracking force.
- 2.2. Output Voltage Measurement:
 - Connect the output of the tonearm to the high-impedance input of the oscilloscope.
 - Place the test record on the turntable and play a reference tone (e.g., 1 kHz at a standard recording velocity).
 - Measure the peak-to-peak voltage of the output signal on the oscilloscope.
 - Calculate the RMS voltage ($V_{rms} = V_{p-p} / (2\sqrt{2})$).
- 2.3. Frequency Response Analysis:
 - Play the frequency sweep track from the test record.
 - Observe the output voltage on the oscilloscope as the frequency changes.
 - Record the output voltage at various frequency points (e.g., 50 Hz, 100 Hz, 1 kHz, 5 kHz, 10 kHz).
 - Plot the output voltage (in dB) versus frequency to obtain the frequency response curve. Note any significant peaks or dips.
- 2.4. Environmental Stability Testing:
 - Place the turntable and cartridge setup inside an environmental chamber.
 - Repeat the output voltage measurement (Step 2.2) at various temperatures (e.g., 15°C, 20°C, 25°C, 30°C) and humidity levels.
 - Plot the output voltage as a function of temperature and humidity to assess the cartridge's stability. Be cautious not to exceed the crystal's temperature limits.[\[2\]](#)[\[8\]](#)

- 2.5. Subjective Listening Test:

- Connect the cartridge output to the high-impedance input of an audio amplifier connected to a speaker.
- Play a variety of musical recordings and listen for audio quality, including clarity, distortion, and surface noise.

Diagram: Signal Conversion in a **Rochelle Salt** Phonograph Pickup



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Caption: Signal pathway in a **Rochelle salt** phonograph pickup.

II. Rochelle Salt Microphones

Application Notes

The high output and high impedance of **Rochelle salt** crystals also made them suitable for microphones, particularly for public address systems, home recording, and two-way radios in the 1930s and 1940s.[4] A common design involved a diaphragm connected to a **Rochelle salt** crystal element.[13][16] Sound waves would cause the diaphragm to vibrate, applying pressure to the crystal and generating a corresponding electrical voltage.[13] These microphones did not require an external power source, which was an advantage over carbon microphones of the era.[4] However, like their phonograph pickup counterparts, they were susceptible to environmental conditions, particularly moisture and high temperatures, which could permanently damage the crystal.[4][16]

Experimental Protocol: Characterization of a **Rochelle Salt** Microphone

This protocol provides a methodology for evaluating the performance of a **Rochelle salt** microphone.

1. Materials and Equipment:

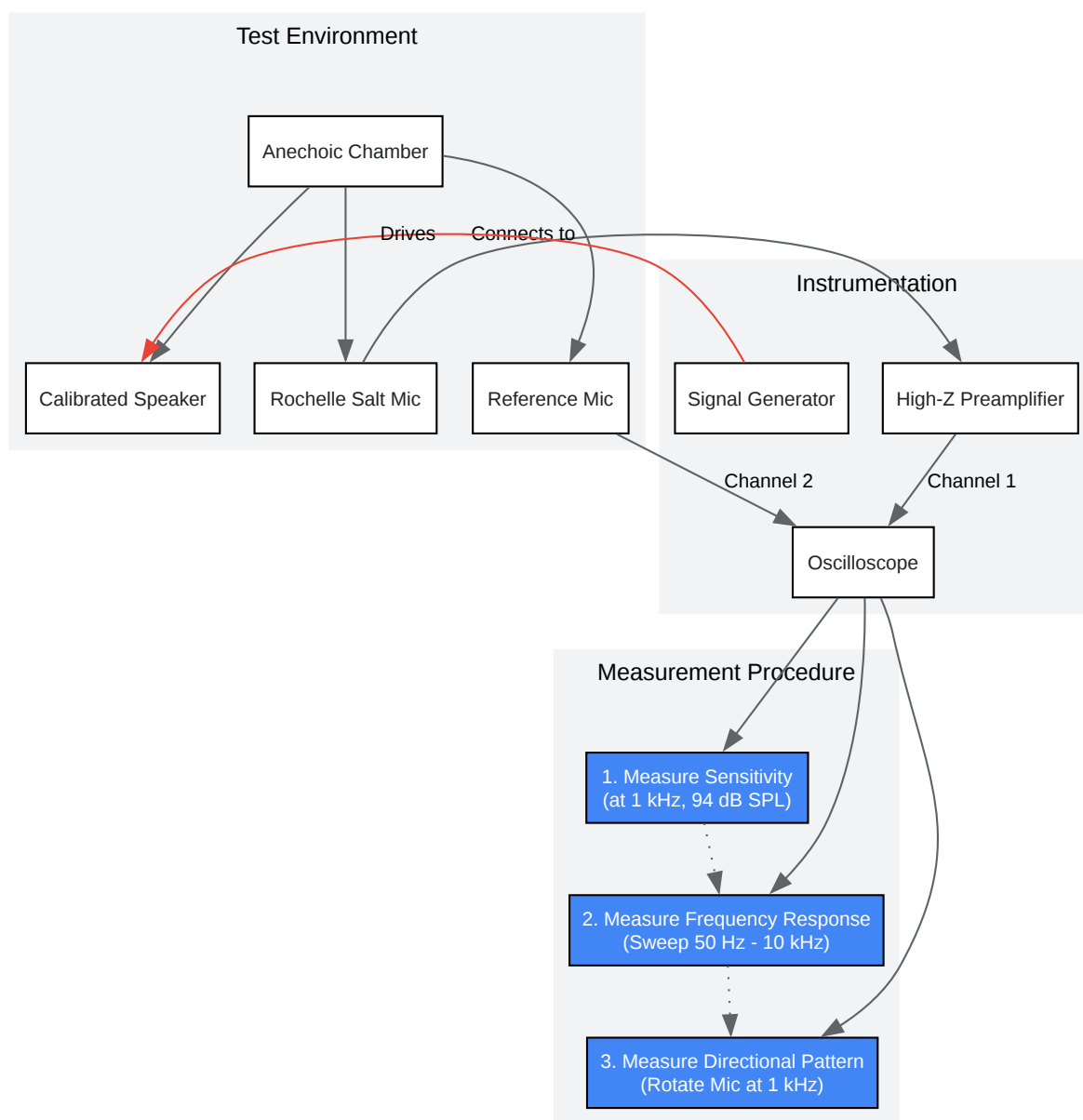
- **Rochelle salt** microphone.
- Anechoic chamber or quiet, reflection-free environment.
- Calibrated sound source (speaker) capable of producing a flat frequency response.
- Signal generator.
- Reference microphone with a known flat frequency response.
- Sound level meter.
- Oscilloscope.
- High-impedance preamplifier (>1 Megohm).
- Turntable or rotating platform for directional measurements.

2. Procedure:

- 2.1. Setup:
 - Place the **Rochelle salt** microphone and the reference microphone side-by-side at an equal distance (e.g., 1 meter) from the sound source inside the anechoic chamber.
 - Connect the **Rochelle salt** microphone to the high-impedance preamplifier, and the preamplifier output to one channel of the oscilloscope.
 - Connect the reference microphone to its power supply/preamplifier and the other channel of the oscilloscope.
- 2.2. Sensitivity Measurement:
 - Set the signal generator to produce a 1 kHz sine wave and feed it to the speaker.

- Adjust the speaker volume to produce a standard sound pressure level (SPL), e.g., 94 dB (1 Pascal), as measured by the sound level meter at the microphone position.
- Measure the RMS output voltage of the **Rochelle salt** microphone on the oscilloscope.
- The sensitivity in dBV/Pa can be calculated using the formula: $\text{Sensitivity} = 20 * \log_{10} (V_{\text{out}} / 1V)$.
- 2.3. Frequency Response Measurement:
 - Feed a frequency sweep (e.g., 50 Hz to 10 kHz) from the signal generator to the speaker, maintaining a constant SPL at each frequency, verified by the reference microphone.
 - Record the output voltage of the **Rochelle salt** microphone at various frequencies.
 - Plot the sensitivity (in dB) versus frequency to determine the microphone's frequency response.
- 2.4. Directional Pattern (Polar Plot) Measurement:
 - Position the microphone on a rotating platform.
 - Generate a 1 kHz tone from the sound source.
 - Measure the microphone's output as it is rotated in 15- or 30-degree increments from 0° (on-axis) to 360°.
 - Plot the relative output level in dB on a polar graph to visualize the directional pattern (e.g., omnidirectional, cardioid).

Diagram: Experimental Workflow for Microphone Testing



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Caption: Workflow for characterizing a **Rochelle salt** microphone.

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- To cite this document: BenchChem. [Application Notes and Protocols: Rochelle Salt in Early Audio Transducers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211169#application-of-rochelle-salt-in-early-phonograph-pickups-and-microphones]

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